

A Comparative Analysis of Exhaustion and Fixation Rates of Key Reactive Red Dyes

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Compound of Interest

Compound Name: Reactive red 218

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A deep dive into the performance of Reactive Red 120, 195, and 239 for researchers and dyeing industry professionals. This guide provides a comparative analysis of the exhaustion and fixation rates of three commonly used reactive red dyes: C.I. Reactive Red 120, C.I. Reactive Red 195, and C.I. Reactive Red 239. The selection of an appropriate dye is critical in the textile industry to ensure vibrant and lasting coloration, optimize process efficiency, and minimize environmental impact. This document summarizes key performance indicators for these dyes, supported by experimental data, to aid in informed decision-making.

Overview of Reactive Red Dyes

Reactive dyes are a popular class of colorants for cellulosic fibers like cotton due to their ability to form a covalent bond with the fiber, resulting in excellent wash fastness. The performance of a reactive dye is primarily evaluated by its exhaustion and fixation rates.

- Exhaustion refers to the migration of the dye from the dyebath onto the fiber. It is influenced by factors such as electrolyte concentration, temperature, and liquor ratio.
- Fixation is the chemical reaction between the dye and the fiber, forming a stable covalent bond. This step is highly dependent on pH (alkali presence) and temperature.

This guide focuses on three key reactive red dyes:

- C.I. Reactive Red 120: A bifunctional dye known for its high reactivity.

- C.I. Reactive Red 195: A widely used bifunctional dye with a vinyl sulfone and a monochlorotriazine reactive group.
- C.I. Reactive Red 239: A vinyl sulfone-based dye.

Comparative Performance Data

The following table summarizes the exhaustion and fixation rates of the three reactive red dyes based on available literature. It is important to note that direct comparative studies under identical conditions are limited, and the data presented is a compilation from various sources. The experimental conditions for each study are provided to give context to the results.

Dye	Substrate	Dyeing Conditions	Exhaustion (%)	Fixation (%)	Reference
C.I. Reactive Red 120	Cotton	Temperature: 90-130°C, pH: <10	>95% (in non-aqueous system)	~90% (in non-aqueous system)	[1] [2]
C.I. Reactive Red 195	Cotton	Temp: 70°C, Time: 30 min, pH: 10.5, Salt: 50 g/L, Alkali: 12 g/L, Liquor Ratio: 1:7	~85-95%	~70-85%	[3]
Remazol Red RR*	Knitted Cotton	0.5-3% shade, Salt: 30-60 g/L, Alkali: 5 g/L	~80-90%	~83-92%	[4]

Note: Remazol Red RR is a commercial name and is often associated with vinyl sulfone dyes, showing performance characteristics that may be comparable to the other dyes listed.

Factors Influencing Exhaustion and Fixation

The efficiency of the dyeing process is governed by several key parameters that influence the exhaustion and fixation of reactive dyes. Understanding and controlling these factors is crucial for achieving optimal and reproducible results.

Logical Relationship of Dyeing Process

Caption: Logical flow of the reactive dyeing process.

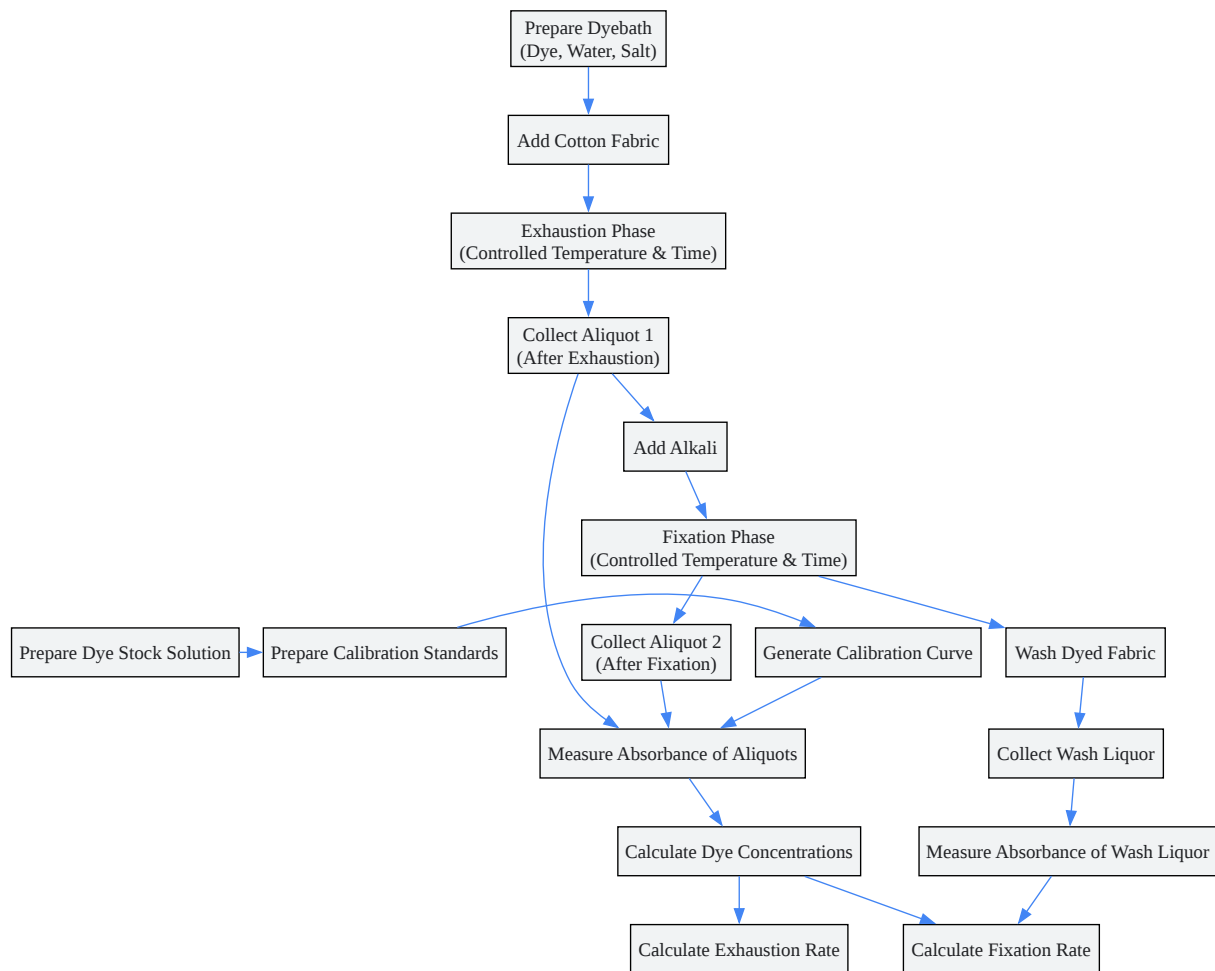
Experimental Protocol: Determination of Exhaustion and Fixation Rates

This section provides a detailed methodology for the spectrophotometric determination of the exhaustion and fixation rates of reactive dyes on cotton fabric.

Materials and Equipment

- Spectrophotometer (UV-Vis)
- Laboratory dyeing machine
- Cotton fabric (scoured and bleached)
- Reactive dye (e.g., Reactive Red 120, 195, or 239)
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Na_2CO_3)
- Deionized water
- Volumetric flasks, pipettes, and cuvettes

Experimental Workflow



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Caption: Experimental workflow for determining exhaustion and fixation rates.

Detailed Procedure

Step 1: Preparation of Calibration Curve

- Prepare a stock solution of the reactive dye of a known concentration (e.g., 1 g/L) in deionized water.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations.
- Measure the absorbance of each standard solution at the maximum absorption wavelength (λ_{max}) of the dye using a UV-Vis spectrophotometer.
- Plot a graph of absorbance versus concentration to create a calibration curve.

Step 2: Dyeing Procedure

- Prepare a dyebath containing the required amount of dye, water, and electrolyte (e.g., 50 g/L NaCl). The liquor ratio (ratio of the weight of the goods to the volume of the dyebath) should be kept constant (e.g., 1:20).
- Place the pre-weighed cotton fabric sample in the dyebath.
- Start the dyeing program. Ramp the temperature to the desired exhaustion temperature (e.g., 60°C) and hold for a specified time (e.g., 30 minutes).
- After the exhaustion phase, take an aliquot of the dyebath.
- Add the required amount of alkali (e.g., 20 g/L Na_2CO_3) to the dyebath to initiate fixation.
- Continue the dyeing at the fixation temperature (e.g., 60°C) for the specified time (e.g., 60 minutes).
- After fixation, take another aliquot from the dyebath.

Step 3: Calculation of Exhaustion Rate

- Measure the absorbance of the aliquot taken after the exhaustion phase.

- Using the calibration curve, determine the concentration of the dye remaining in the dyebath (C_exhausted).
- Calculate the exhaustion rate (%E) using the following formula:

$$\%E = [(C_{\text{initial}} - C_{\text{exhausted}}) / C_{\text{initial}}] * 100$$

where C_initial is the initial concentration of the dye in the dyebath.

Step 4: Calculation of Fixation Rate

- Thoroughly wash the dyed fabric with cold and hot water to remove any unfixed dye. A standard soaping procedure can also be followed.
- Collect all the wash liquors and measure the total volume.
- Measure the absorbance of the combined wash liquor.
- Determine the concentration of the hydrolyzed dye in the wash liquor (C_hydrolyzed) using the calibration curve.
- Calculate the amount of unfixed dye.
- The amount of fixed dye is the difference between the amount of exhausted dye and the amount of unfixed (hydrolyzed) dye.
- Calculate the fixation rate (%F) as a percentage of the exhausted dye:

$$\%F = [(Amount\ of\ exhausted\ dye - Amount\ of\ unfixed\ dye) / Amount\ of\ exhausted\ dye] * 100$$

Alternatively, fixation can be expressed as a percentage of the initial dye applied.

Conclusion

The selection of a reactive red dye is a multifaceted decision that depends on the desired shade, required fastness properties, and the specific application process. While C.I. Reactive Red 195 is a versatile and well-documented option, C.I. Reactive Red 120 shows potential for high fixation, particularly in innovative non-aqueous dyeing systems. The performance of C.I.

Reactive Red 239 would benefit from more extensive comparative studies. The provided experimental protocol offers a standardized method for researchers and industry professionals to conduct their own benchmarking studies, leading to more optimized and sustainable dyeing processes. It is recommended to perform in-house evaluations under specific production conditions to make the most informed dye selection.

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